

# Comparative Study: Methylene Methanedisulfonate (MMDS) Effects on Graphite vs. Lithium Metal Anodes

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## Compound of Interest

**Compound Name:** 1,5,2,4-Dioxadithiane 2,2,4,4-tetraoxide

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## A Guide for Researchers in Battery Technology

The continuous pursuit of higher energy density and longer cycle life in lithium-ion batteries has spurred extensive research into electrolyte additives. Methylene methanedisulfonate (MMDS) has emerged as a promising candidate for improving battery performance, primarily through the formation of a stable solid electrolyte interphase (SEI). This guide provides a comparative analysis of the documented effects of MMDS on conventional graphite anodes versus its potential impact on next-generation lithium metal anodes.

While extensive research has quantified the benefits of MMDS for graphite-based systems, its application in lithium metal batteries is less explored. This guide synthesizes the available experimental data for graphite anodes and offers a theoretical perspective on the anticipated effects on lithium metal anodes, based on the known mechanisms of MMDS and similar sulfur-containing additives.

## Quantitative Performance Analysis

The following table summarizes the key performance improvements observed in graphite anode-based lithium-ion batteries with the addition of MMDS to the electrolyte. Due to a lack of direct experimental studies, comparable quantitative data for lithium metal anodes is not available.

| Performance Metric                              | Graphite Anode without MMDS                         | Graphite Anode with MMDS  | Lithium Metal Anode with MMDS  |
|---|---|---|--|
| Capacity Retention                              | 70.7% after 100 cycles (at 4.4V) <sup>[1]</sup>     | 94.1% after 100 cycles (at 4.4V) <sup>[1]</sup>                 | Data Not Available   |
| 52.7% after 100 cycles (at 60°C) <sup>[1]</sup> | 79.2% after 100 cycles (at 60°C) <sup>[1]</sup>     | Data Not Available  |  |
| Initial Coulombic Efficiency                    | ~50.6% (in PC-based electrolyte) <sup>[2]</sup>     | ~89.4% (in PC-based electrolyte with 3 wt% MMDS) <sup>[2]</sup> | Data Not Available   |
| High Voltage Cycling Stability                  | Significant capacity fade above 4.2V <sup>[1]</sup> | Dramatically improved capacity retention at 4.5V <sup>[1]</sup> | Data Not Available   |
| Primary Function                                | Formation of a less stable SEI                      | Formation of a stable, uniform, and compact SEI <sup>[3]</sup>  | (Theoretical)<br>Formation of a stable SEI, suppression of dendrite growth |

## Experimental Protocols

### I. Evaluation of MMDS in Graphite Anode Half-Cells

This protocol outlines a typical procedure for assessing the electrochemical performance of MMDS as an electrolyte additive in a graphite anode half-cell.

#### 1. Materials and Electrode Preparation:

- Anode: A slurry of graphite powder (e.g., mesocarbon microbeads - MCMB), a binder (e.g., polyvinylidene fluoride - PVDF), and a conductive agent (e.g., Super P carbon black) in a weight ratio of 90:5:5 is prepared using N-methyl-2-pyrrolidone (NMP) as the solvent.<sup>[2]</sup> This slurry is cast onto a copper foil current collector and dried under vacuum at 120°C for 12 hours. Electrodes of a specific diameter (e.g., 14 mm) are then punched out.
- Electrolyte: A baseline electrolyte of 1.0 M LiPF<sub>6</sub> in a mixture of ethylene carbonate (EC) and dimethyl carbonate (DMC) (1:1 by volume) is prepared. The experimental electrolyte is

prepared by adding a specified weight percentage of MMDS (e.g., 0.5 wt% to 3 wt%) to the baseline electrolyte.[1][2]

- Counter/Reference Electrode: Lithium metal foil.
- Separator: A microporous polypropylene separator (e.g., Celgard 2400).

## 2. Cell Assembly:

- Coin cells (e.g., CR2032) are assembled in an argon-filled glovebox with moisture and oxygen levels below 0.5 ppm.
- The cell is assembled in the order: negative casing, graphite working electrode, separator, lithium counter/reference electrode, spacer disk, spring, and positive casing.
- A few drops of the prepared electrolyte are added to wet the separator and electrode.

## 3. Electrochemical Measurements:

- Formation Cycles: The cells are typically aged for 24 hours before cycling. The initial formation cycles are performed at a low C-rate (e.g., C/20 or C/10) for 2-3 cycles to form a stable SEI.
- Cyclic Voltammetry (CV): CV is performed at a slow scan rate (e.g., 0.1 mV/s) over a potential range of 0.01 V to 3.0 V vs. Li/Li<sup>+</sup> to observe the reduction of MMDS and the formation of the SEI.[2]
- Galvanostatic Cycling: Long-term cycling performance is evaluated at a constant C-rate (e.g., 1C) for a specified number of cycles (e.g., 100-500). The charge and discharge capacities, coulombic efficiency, and capacity retention are recorded.[1][4]
- Electrochemical Impedance Spectroscopy (EIS): EIS is performed at different states of charge and after a certain number of cycles to analyze the changes in the SEI and charge transfer resistance.[2]

## II. Proposed Protocol for Evaluation of MMDS in Lithium Metal Anode Symmetric Cells

This hypothetical protocol is designed to assess the effect of MMDS on the cycling stability and dendrite suppression of lithium metal anodes.

### 1. Materials:

- Electrodes: High-purity lithium metal foil of a specific diameter.
- Electrolyte: A baseline electrolyte (e.g., 1.0 M LiTFSI in DOL/DME with LiNO<sub>3</sub>) and an experimental electrolyte with a specified concentration of MMDS.
- Separator: Microporous polymer separator.

### 2. Cell Assembly:

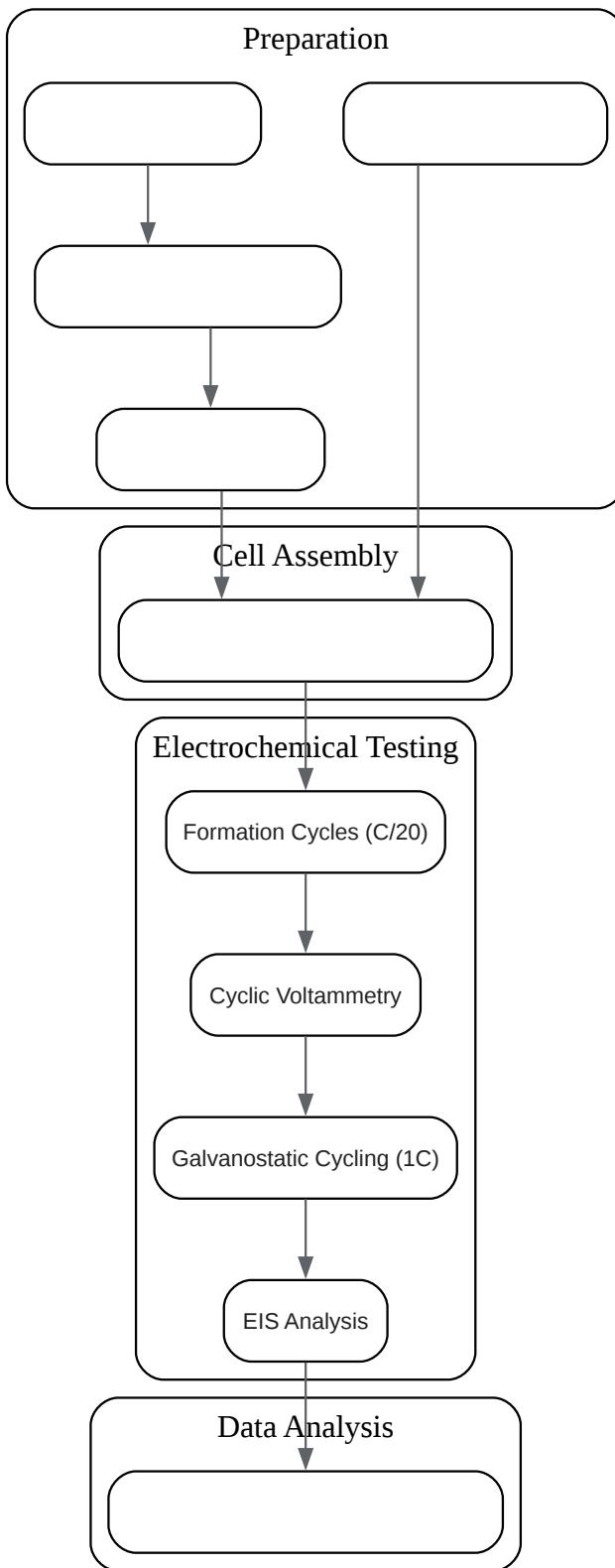
- Symmetric Li||Li coin cells are assembled in an argon-filled glovebox.
- The assembly consists of the negative casing, a lithium electrode, the separator, a second lithium electrode, a spacer, a spring, and the positive casing.
- The separator and electrodes are wetted with the respective electrolytes.

### 3. Electrochemical Measurements:

- Galvanostatic Plating/Stripping: The symmetric cells are cycled at a constant current density (e.g., 1 mA/cm<sup>2</sup>) for a fixed capacity (e.g., 1 mAh/cm<sup>2</sup>) in each half-cycle. The voltage profile is monitored over an extended period (e.g., hundreds of hours) to evaluate the stability of the lithium plating and stripping process.
- Coulombic Efficiency (CE) Measurement in Li||Cu Cells: To quantify the CE, a Li||Cu half-cell is assembled. Lithium is plated onto the copper foil at a defined current density and capacity, and then stripped. The CE is calculated as the ratio of the stripping capacity to the plating capacity over multiple cycles.
- Post-Mortem Analysis: After cycling, the cells are disassembled in the glovebox, and the surface morphology of the lithium metal electrodes is examined using Scanning Electron Microscopy (SEM) to investigate the extent of dendrite formation.

## Visualizations

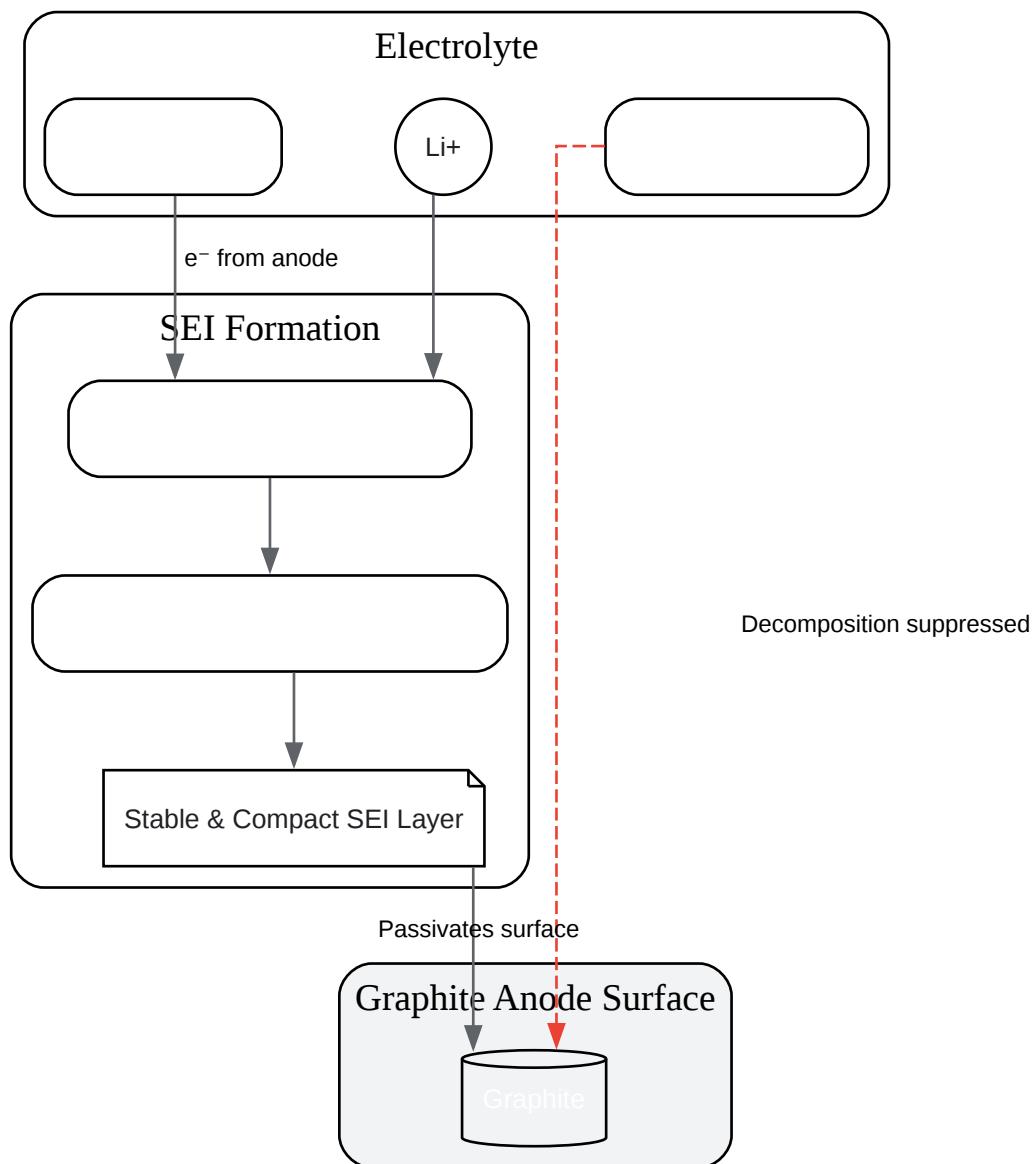
### Experimental Workflow for Graphite Anode Evaluation



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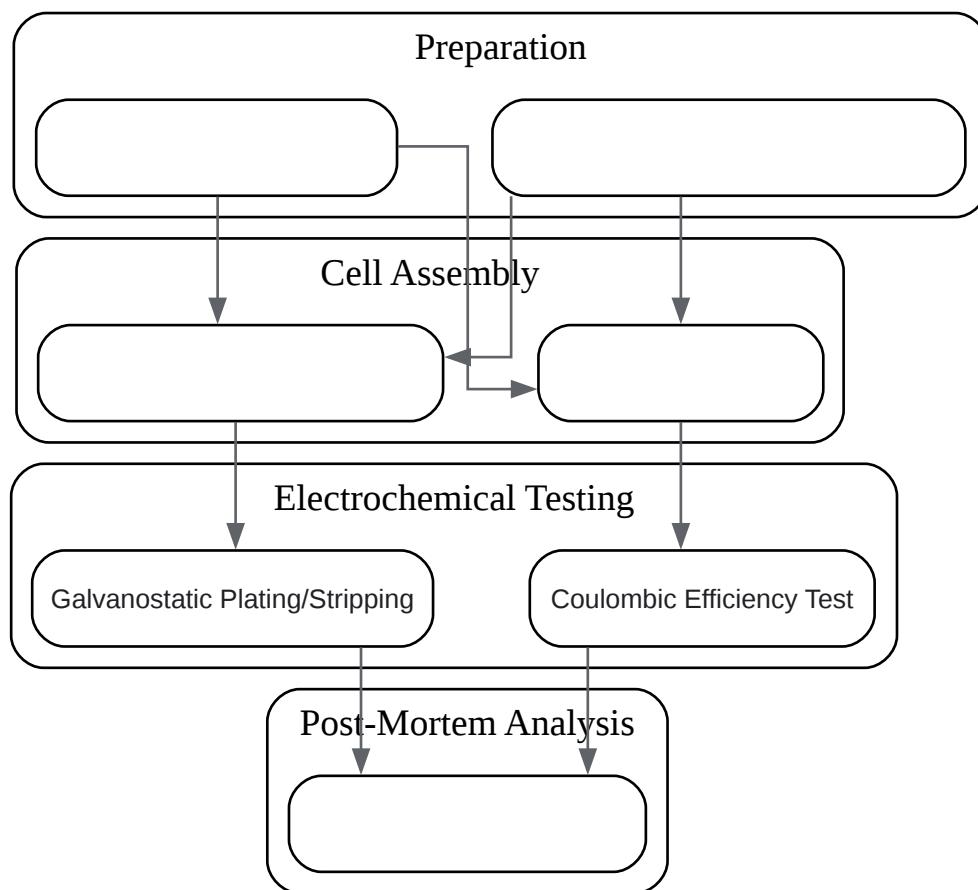
Caption: Workflow for evaluating MMDS in graphite half-cells.

## Proposed SEI Formation Mechanism on Graphite Anode

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Caption: MMDS forms a stable SEI on the graphite anode.

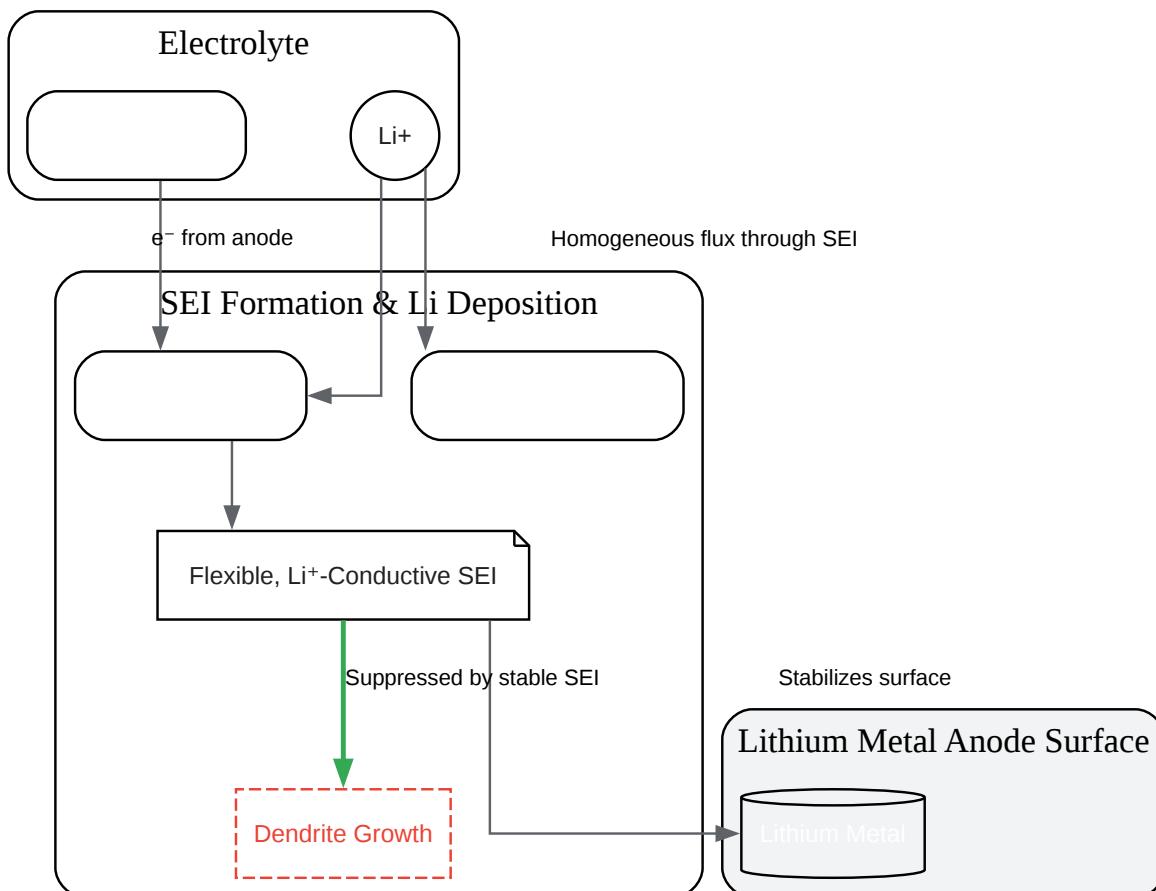
## Hypothetical Experimental Workflow for Lithium Metal Anode Evaluation



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Caption: Workflow for evaluating MMDS with lithium metal anodes.

## Hypothetical SEI Formation and Dendrite Suppression on Lithium Metal Anode



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Caption: Proposed mechanism of MMDS on lithium metal anodes.

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